

A Comprehensive Technical Guide to 2-[(4-Bromophenoxy)methyl]oxirane

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Compound of Interest

Compound Name:	2-[(4-Bromophenoxy)methyl]oxirane
Cat. No.:	B1266661

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This technical guide provides an in-depth overview of the chemical and physical properties of **2-[(4-Bromophenoxy)methyl]oxirane**, a versatile epoxide compound. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document outlines the core physicochemical properties and provides a logical framework for its synthetic applications.

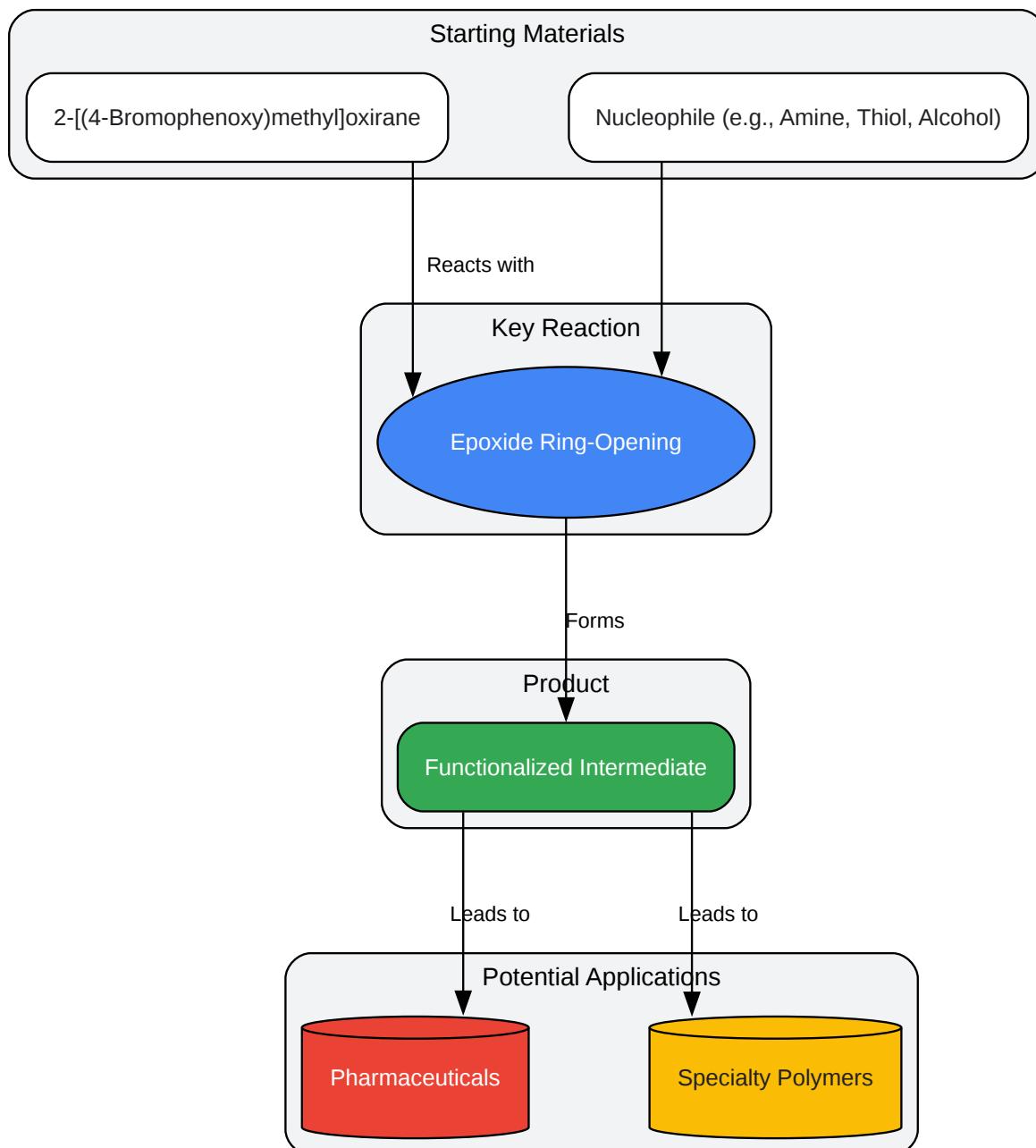
Physicochemical Properties

The fundamental molecular characteristics of **2-[(4-Bromophenoxy)methyl]oxirane** are summarized in the table below. These data are essential for stoichiometric calculations in synthesis, as well as for analytical characterization.

Property	Value	Source
Molecular Formula	C9H9BrO2	[1][2][3]
Molecular Weight	229.07 g/mol	[1][2]
Monoisotopic Mass	227.97859 Da	[1][3]
Appearance	White crystalline powder	[2]
Melting Point	48-52 °C	[2]
CAS Number	2212-06-8	[1][2]

Synthetic Utility and Logical Workflow

2-[(4-Bromophenoxy)methyl]oxirane is a valuable intermediate in organic synthesis, primarily due to the reactivity of the epoxide ring. The presence of a bromophenyl group also offers a site for further functionalization, making it a key building block for more complex molecules. The general synthetic workflow involving this compound is depicted below.

[Click to download full resolution via product page](#)**Synthetic pathway of 2-[(4-Bromophenoxy)methyl]oxirane.**

This diagram illustrates the central role of the epoxide ring-opening reaction. This reaction allows for the introduction of a wide variety of functional groups, depending on the nucleophile used. The resulting functionalized intermediate can then be utilized in the synthesis of biologically active molecules for pharmaceuticals or as a monomer for the development of specialty polymers.[\[2\]](#)

Disclaimer: This document is intended for informational purposes only and does not constitute a detailed experimental protocol. Researchers should consult peer-reviewed literature for specific reaction conditions and safety precautions.

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References

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